

Comparative Guide: Commercial Sources & Validation of 7 β ,25-Dihydroxycholesterol Standards

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Compound of Interest

Compound Name: 7 β ,25-Dihydroxycholesterol

CAS No.: 64907-21-7

Cat. No.: B3044072

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Executive Summary & Technical Context

7

7 β ,25-dihydroxycholesterol (7

7 β ,25-OHC) is a specific oxysterol isomer often investigated as a metabolic intermediate in the 11

11 β -hydroxysteroid dehydrogenase (11

11 β -HSD) pathway or as a structural analog to the potent EBI2 ligand, 7

7 β ,25-dihydroxycholesterol.^{[1][2][3][4]}

Critical Technical Warning: The primary market confusion lies in the distinction between the 7

7 α (alpha) and 7

7 β (beta) isomers. 7

7 β ,25-OHC is the high-affinity endogenous ligand for the EBI2 (GPR183) receptor (EC

EC₅₀ ~140 pM). 7

7 α ,25-OHC is significantly less potent (EC

~2.1 nM) and is often used as a negative control or to study metabolic interconversion.

Market Verdict:

- Primary Recommended Source: Avanti Polar Lipids (via Merck/Sigma) is the definitive commercial source offering verified 7

,25-OHC distinct from the alpha isomer.

- Alternative Sources: Most other vendors (Cayman Chemical, R&D Systems, Tocris) predominantly stock the biologically active 7

isomer. Researchers must rigorously verify CAS numbers and stereochemistry before purchase.

Commercial Landscape: Vendor Comparison

The following table compares commercially available standards. Note the scarcity of the specific beta isomer compared to the alpha isomer.

Feature	Avanti Polar Lipids (Recommended)	Cayman Chemical	Sigma-Aldrich (Merck)	Tocris / R&D Systems
	7	7	7	7
Product Name	,25-dihydroxycholesterol	,25-dihydroxycholesterol	,25-dihydroxycholesterol	,25-dihydroxycholesterol
Catalog #	700081	11036 (Alpha only)	SML0541 (Alpha) / 700081 (Beta)	6277 (Alpha only)
CAS Number	64907-21-7	64907-22-8 (Alpha)	64907-21-7	64907-22-8 (Alpha)
Purity	>99% (TLC/HPLC)	≥95%	≥98%	≥98%
Isomeric Purity	Explicitly resolved	Alpha isomer only	Sells both (Avanti re-seller)	Alpha isomer only
Formulation	Powder (Inert Gas)	Crystalline Solid	Powder	Solid
Solubility	Ethanol, Methanol, DMSO	DMSO, Ethanol	DMSO, Ethanol	DMSO

*Note: Cayman and Tocris are excellent sources for the 7

isomer but do not standardly list the 7

isomer in their primary catalogs. Users seeking the beta isomer must use Avanti/Sigma Product 700081.

Technical Comparison & Experimental Validation

To ensure scientific integrity, you cannot rely solely on vendor labels for oxysterols due to their susceptibility to auto-oxidation and isomerization. The following protocols provide a self-

validating system to confirm the identity and activity of your standard.

Protocol A: LC-MS/MS Isomeric Resolution (The "Gold Standard" QC)

Objective: Distinguish 7

,25-OHC from 7

,25-OHC. Standard reverse-phase methods may co-elute these isomers. This protocol utilizes specific conditions to achieve separation.

Materials:

- Column: C18 Reverse Phase (e.g., Kinetex 2.6 μm C18, 100 x 2.1 mm).
- Mobile Phase A: Methanol:Water (80:20 v/v) with 5mM Ammonium Acetate.
- Mobile Phase B: Methanol (100%) with 5mM Ammonium Acetate.
- Detection: ESI+ (Electrospray Ionization) in MRM mode.

Methodology:

- Reconstitution: Dissolve 100 μg of standard in 100 μL absolute ethanol (purge with Argon). Dilute to 100 ng/mL in Mobile Phase A.
- Gradient: Run an isocratic hold at 85% Mobile Phase B for 10 minutes, then ramp to 100% B.
 - Rationale: Isocratic conditions are often required to separate stereoisomers that differ only by the orientation of a single hydroxyl group.
- MRM Transitions: Monitor

401.3

383.3 (Water loss) and 401.3

159.1 (Side chain cleavage).

- Data Interpretation:
 - 7

β,25-OHC: Typically elutes earlier (e.g., RT ~4.5 min).
 - 7

β,25-OHC: Typically elutes later (e.g., RT ~5.2 min).
 - Validation: Spike your sample with a known 7

standard. If you observe two distinct peaks, your 7

standard is pure. If peaks merge, you have contamination.

Protocol B: Functional Bioassay (EBI2 Migration)

Objective: Confirm biological activity profile. 7

β,25-OHC should exhibit significantly lower potency than the alpha isomer.

Methodology:

- Cell Line: M12 murine B cells or CHO cells stably transfected with human EBI2 (GPR183).
- Assay: Transwell Migration Assay (5 μm pore size).
- Dosing: Prepare a concentration curve: 0.1 nM, 1 nM, 10 nM, 100 nM.
- Readout: Count migrated cells after 3 hours.
- Pass Criteria:
 - 7

Control: Maximal migration at ~1-10 nM.
 - 7

Sample: Minimal/No migration at 1 nM; weak migration may occur >50 nM.

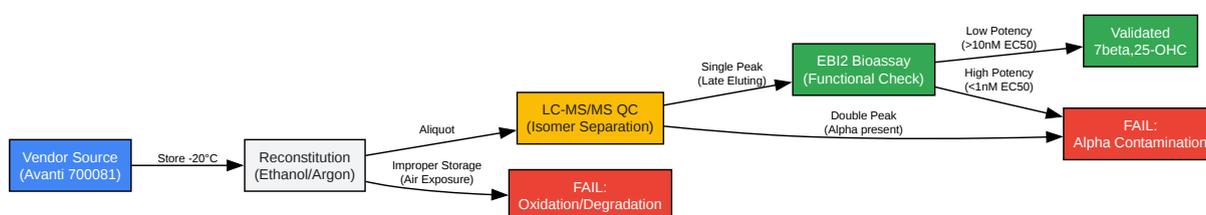
- Failure Mode: If your "

" sample induces strong migration at 1 nM, it is likely contaminated with the alpha isomer or oxidized.

Visualizing the Validation Workflow

The following diagram outlines the decision tree for validating the 7

,25-OHC standard, emphasizing the critical checkpoints for isomerization.



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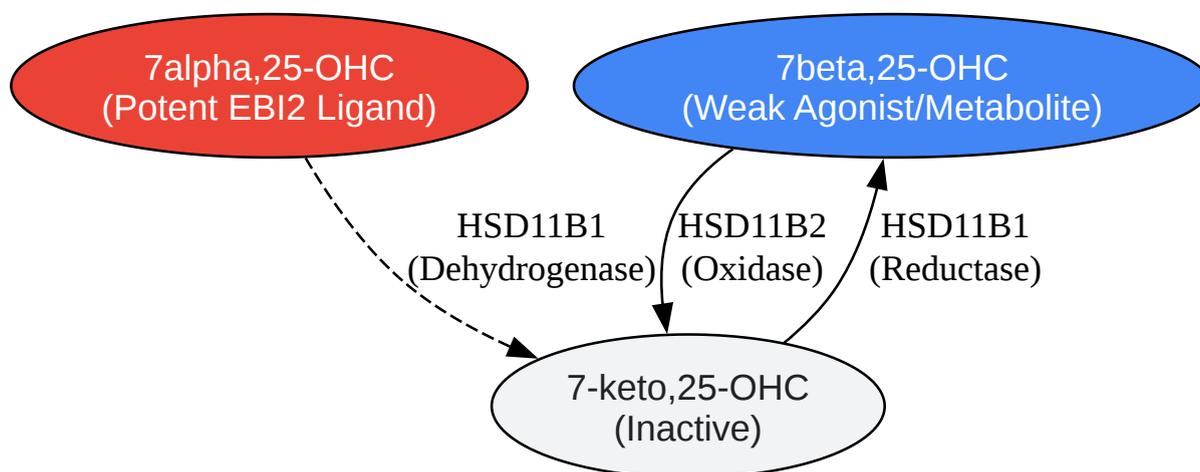
Caption: Validation workflow ensuring isomeric purity. Note that high biological potency is a sign of failure (alpha contamination) for the beta isomer.

Biological Context: The 11-HSD Pathway

Understanding the metabolic relationship between the isomers is crucial for experimental design. 7

,25-OHC is not a dead-end product but part of a dynamic equilibrium regulated by 11

-HSD enzymes.



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Caption: 11

-HSD mediated interconversion. 7

,25-OHC is generated from 7-keto,25-OHC by 11

-HSD1.

Handling & Storage Guidelines

Oxysterols are notoriously unstable. Adhere to these strict protocols to prevent "drift" from Beta to Alpha or degradation into ketones.

- Inert Atmosphere: Always handle neat powder under Argon or Nitrogen.
- Solvent Choice: Dissolve in Ethanol or Methanol for storage. Avoid storing in DMSO for long periods (>1 month) as oxidation can occur.
- Temperature: Store stock solutions at -80°C. Working aliquots at -20°C.
- Vial Material: Use amber glass vials with Teflon-lined caps. Avoid plastic microcentrifuge tubes for long-term storage of lipophilic sterols.

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